

Nomenclature and Synonyms of a Versatile Morpholine Derivative

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Compound of Interest

Compound Name: *Tert-butyl 3-formylmorpholine-4-carboxylate*

Cat. No.: B153264

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tert-Butyl 3-formylmorpholine-4-carboxylate is a heterocyclic compound frequently utilized in the synthesis of complex molecules with potential therapeutic applications. Due to the presence of a chiral center at the 3-position of the morpholine ring and the common use of the tert-butoxycarbonyl (Boc) protecting group, this compound is referred to by a variety of systematic, semi-systematic, and trivial names. The accurate identification of this compound is crucial for procurement, regulatory submissions, and scientific literature review.

Chemical Structure and CAS Numbers

The chemical structure consists of a morpholine ring substituted with a formyl group at the 3-position and a tert-butoxycarbonyl group on the nitrogen atom at the 4-position. The presence of a stereocenter at the 3-position gives rise to two enantiomers, (R) and (S), as well as the racemic mixture.

- Racemic Mixture (or when stereochemistry is not specified):
 - CAS Number: 833474-06-9[1][2]
- (S)-Enantiomer:
 - CAS Number: 218594-01-5[3][4]

- CAS Number: 847805-31-6 (listed as (2S)-2-(Formyl)morpholine-4-carboxylic Acid tert-Butyl Ester)[5]

Tabulated Synonyms

For clarity and ease of reference, the synonyms for **tert-butyl 3-formylmorpholine-4-carboxylate** are categorized based on their structural and naming conventions.

| Category | Synonym |
|---|---|
| Systematic IUPAC Name | 4-Morpholinecarboxylicacid, 3-formyl-, 1,1-dimethylethyl ester[2] |
| Semi-Systematic Names | 3-Formyl-morpholine-4-carboxylic acid tert-butyl ester[2] |
| (S)-3-Formyl-morpholine-4-carboxylic acid tert-butyl ester[4] | |
| (2S)-2-(Formyl)morpholine-4-carboxylic Acid tert-Butyl Ester[5] | |
| Common Abbreviations | N-Boc-3-morpholinecarbaldehyde[1][2] |
| 4-Boc-3-morpholinecarbaldehyde[1][2] | |
| 4-N-Boc-morpholine-3-carbaldehyde[1] | |
| Stereoisomer-Specific Names | (S)-tert-Butyl 3-formylmorpholine-4-carboxylate[1][2][3] |
| (R)-N-Boc-3-morpholinecarbaldehyde[1] | |
| (S)-N-Boc-3-morpholinecarbaldehyde[1] | |
| tert-Butyl (3R)-3-formylmorpholine-4-carboxylate[1] | |
| tert-Butyl (3S)-3-formylmorpholine-4-carboxylate[1] | |

This guide provides a comprehensive, though not exhaustive, list of synonyms for **tert-butyl 3-formylmorpholine-4-carboxylate**. Researchers are encouraged to use the Chemical Abstracts Service (CAS) numbers for unambiguous identification of this compound in databases and publications.

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References

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- 3. (S)-tert-Butyl 3-formylmorpholine-4-carboxylate | CAS:218594-01-5 | Ark Pharma Scientific Limited [arkpharmtech.com]
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- 5. usbio.net [usbio.net]
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